

Alvimopan-D7: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: *Alvimopan-D7*

Cat. No.: *B15575017*

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An In-depth Examination of a Peripherally Acting Mu-Opioid Receptor Antagonist

Introduction

Alvimopan is a peripherally acting mu-opioid receptor antagonist designed to mitigate the gastrointestinal side effects of opioid analgesics, primarily postoperative ileus. Its mechanism of action is localized to the gastrointestinal tract, thereby preserving the central analgesic effects of opioids. This technical guide provides a comprehensive overview of **Alvimopan-D7**, a deuterated analog of Alvimopan often utilized as an internal standard in analytical studies. The information presented herein is intended for researchers, scientists, and drug development professionals.

Alvimopan-D7: Core Data

The deuterated form of Alvimopan, **Alvimopan-D7**, is a critical tool in pharmacokinetic and metabolic studies due to its utility as an internal standard in mass spectrometry-based bioanalysis.

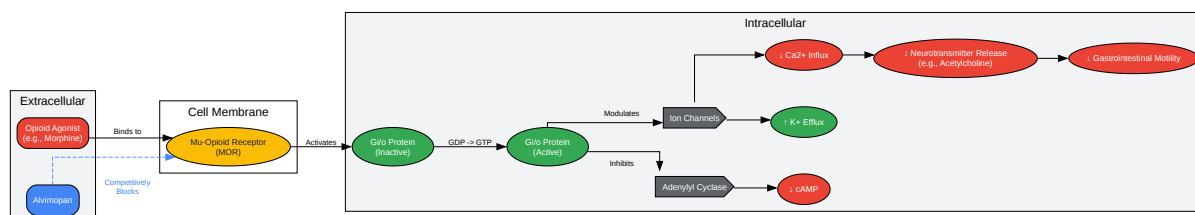
Identifier	Value	Source
CAS Number	2714418-83-2 (for Hydrate)	[1]
Molecular Formula	C ₂₅ H ₂₇ D ₇ N ₂ O ₅	[1][2]
Molecular Weight	449.59 g/mol	[1][2]
Synonyms	rac-N-[2-[[4-(3-Hydroxyphenyl)-3,4-dimethyl-1-piperidinyl]methyl]-1-oxo-3-(phenyl)propyl]glycine-d7 Hydrate, ADL 8-2698-d7 Hydrate, LY 246736-d7 Hydrate, Entereg-d7 Hydrate	[1]

Mechanism of Action

Alvimopan functions as a competitive antagonist of the μ -opioid receptor (MOR) located in the gastrointestinal tract.[3] Opioids, commonly used for postoperative pain management, bind to these receptors, leading to a decrease in gastrointestinal motility and contributing to postoperative ileus. By selectively blocking these peripheral receptors, alvimopan mitigates the inhibitory effects of opioids on gut function without crossing the blood-brain barrier, thus preserving central analgesia.[4] Alvimopan exhibits high affinity for the μ -opioid receptor with a K_i of 0.4 nM.[5][6]

Signaling Pathway of Mu-Opioid Receptor in Enteric Neurons

The binding of opioid agonists to the μ -opioid receptor, a G protein-coupled receptor (GPCR) on enteric neurons, initiates an intracellular signaling cascade that results in decreased neuronal excitability and reduced neurotransmitter release. This ultimately leads to diminished gastrointestinal motility. Alvimopan competitively binds to this receptor, preventing the agonist-induced signaling cascade.



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Mu-Opioid Receptor Signaling Pathway in Enteric Neurons.

Pharmacokinetic Profile of Alvimopan

Alvimopan exhibits limited systemic absorption, which is key to its peripherally selective action.

Parameter	Value	Source
Bioavailability	< 6%	[5][7]
Time to Peak Plasma Concentration (Tmax)	~2 hours	[5][8]
Peak Plasma Concentration (Cmax)	10.98 ng/mL (after 12 mg twice daily for 5 days)	[5]
Volume of Distribution (Vd)	20-40 L	[8]
Plasma Protein Binding	80-90%	[3]
Metabolism	Primarily by gut microflora to an active metabolite	[3][5][8]
Terminal Half-Life	10-17 hours	[7][8]
Elimination	Primarily biliary excretion	[3]

Clinical Efficacy in Postoperative Ileus

Multiple Phase III clinical trials have demonstrated the efficacy of alvimopan in accelerating the recovery of gastrointestinal function following bowel resection surgery.

Endpoint	Result	Source
Time to GI-2 Recovery (First solid food and first bowel movement)	Accelerated by 13 to 26 hours vs. placebo	[5]
Time to GI-3 Recovery (First solid food, flatus, and bowel movement)	Accelerated by 10 to 20 hours vs. placebo	[5]
Time to Hospital Discharge Order Written	Accelerated by 13 to 21 hours vs. placebo	[7]

Experimental Protocols

Radioligand Binding Assay for Mu-Opioid Receptor Affinity

This protocol outlines a general procedure for determining the binding affinity of a test compound like alvimopan for the μ -opioid receptor.

1. Materials:

- Receptor Source: Membranes from CHO cells stably expressing the human μ -opioid receptor.
- Radioligand: [3 H]-DAMGO (a selective μ -opioid agonist).
- Test Compound: Alvimopan.
- Non-specific Binding Control: Naloxone or unlabeled DAMGO at a high concentration.
- Assay Buffer: 50 mM Tris-HCl, pH 7.4.
- Filtration Apparatus: Glass fiber filters and a cell harvester.
- Scintillation Counter.

2. Procedure:

- Prepare serial dilutions of alvimopan.
- In a 96-well plate, add the assay buffer, the radioligand ([3 H]-DAMGO) at a concentration near its K_d , and varying concentrations of alvimopan.
- For total binding wells, no competing ligand is added. For non-specific binding wells, a high concentration of naloxone is added.
- Initiate the binding reaction by adding the cell membrane preparation.
- Incubate the plate at 25°C for 60-90 minutes to allow the binding to reach equilibrium.

- Terminate the reaction by rapid filtration through glass fiber filters, which traps the receptor-bound radioligand.
- Wash the filters with ice-cold assay buffer to remove unbound radioligand.
- Measure the radioactivity on the filters using a scintillation counter.
- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Determine the IC_{50} value (the concentration of alvimopan that inhibits 50% of the specific binding of the radioligand) by plotting the percentage of specific binding against the logarithm of the alvimopan concentration.
- Calculate the K_i (inhibition constant) using the Cheng-Prusoff equation.[\[9\]](#)

In Vitro Gastrointestinal Motility Assay

This protocol describes a general method to assess the effect of compounds on the contractility of isolated intestinal tissue.

1. Materials:

- Tissue: A segment of guinea pig ileum or other suitable intestinal tissue.
- Organ Bath: Containing Tyrode's solution, maintained at 37°C and aerated with 95% O_2 / 5% CO_2 .
- Isotonic Transducer and Data Acquisition System.
- Opioid Agonist: Morphine.
- Test Compound: Alvimopan.

2. Procedure:

- Mount the isolated ileum segment in the organ bath.
- Apply a resting tension and allow the tissue to equilibrate until regular spontaneous contractions are observed.

- Record a stable baseline of contractions.
- Introduce an opioid agonist (e.g., morphine) to the bath to inhibit contractions.
- After observing the inhibitory effect, add alvimopan to the bath to assess its ability to reverse the opioid-induced inhibition of motility.
- Record the changes in the frequency and amplitude of contractions.

Clinical Trial Methodology for Postoperative Ileus

The following outlines a typical design for a Phase III clinical trial evaluating alvimopan for the management of postoperative ileus.

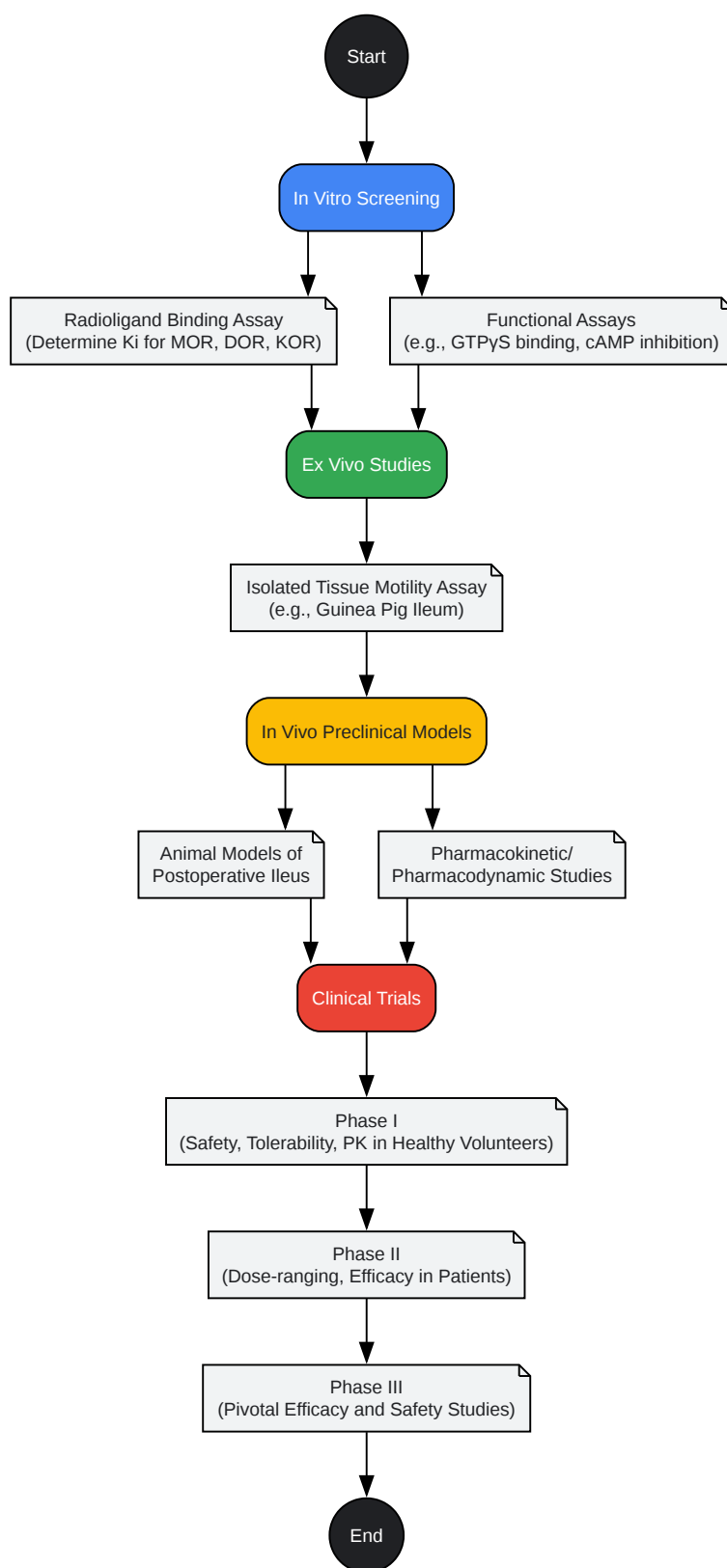
1. Study Design: Randomized, double-blind, placebo-controlled, multicenter trial.[\[10\]](#)[\[11\]](#)
2. Patient Population: Adults undergoing partial large or small bowel resection with primary anastomosis.[\[10\]](#)[\[11\]](#)
3. Intervention:
 - Treatment Group: Oral alvimopan (e.g., 12 mg) administered preoperatively and twice daily postoperatively until hospital discharge or for a maximum of 7 days.[\[10\]](#)
 - Control Group: Placebo administered on the same schedule.
4. Primary Efficacy Endpoint: Time to recovery of gastrointestinal function, often a composite measure of:
 - GI-2: Time to first toleration of solid food and first bowel movement.[\[12\]](#)
 - GI-3: Time to first toleration of solid food and first passage of flatus or bowel movement.[\[5\]](#)
5. Secondary Endpoints:
 - Time to hospital discharge order written.
 - Postoperative length of stay.

- Incidence of postoperative ileus-related morbidity.
- Opioid consumption and pain scores.

6. Data Analysis: Time-to-event endpoints are typically analyzed using a Cox proportional hazards model.

Experimental Workflow

The development of a peripherally acting mu-opioid receptor antagonist like alvimopan follows a structured workflow from preclinical evaluation to clinical validation.



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Drug Development Workflow for a Peripherally Acting Mu-Opioid Antagonist.

Conclusion

Alvimopan-D7 serves as an indispensable tool for the precise quantification of alvimopan in biological matrices, supporting robust pharmacokinetic and clinical investigations. Alvimopan itself has a well-defined mechanism of action as a peripherally selective mu-opioid receptor antagonist. Extensive clinical data has established its efficacy in accelerating the recovery of gastrointestinal function in patients undergoing bowel resection. The experimental protocols and workflows detailed in this guide provide a framework for the continued research and development of similar peripherally acting compounds.

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